

A Technical Guide to the Physical Properties of 3-Ethyl-3,4-dimethylheptane

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Compound of Interest

Compound Name: **3-Ethyl-3,4-dimethylheptane**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the branched alkane, **3-Ethyl-3,4-dimethylheptane**. The information contained herein is intended to support research and development activities where this compound may be utilized as a solvent, reference standard, or in other applications. All quantitative data is presented in a clear, tabular format for ease of comparison. Furthermore, this guide outlines generalized, yet detailed, experimental protocols for the determination of key physical properties.

Core Physical and Chemical Properties

The fundamental identifiers and physical characteristics of **3-Ethyl-3,4-dimethylheptane** are summarized below. This data is crucial for understanding the compound's behavior under various experimental conditions.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	[1][2]
Molecular Weight	156.31 g/mol	[1][2][3]
CAS Number	61868-34-6	[2]
Boiling Point	189.8 - 190 °C	[1][3]
Density	0.778 g/mL	[3]
Refractive Index	1.436	[3]
Melting Point	Not available (Estimated for an isomer, 3,4-dimethyl-4-ethylheptane: -57.06°C)	[4]
Solubility	Insoluble in water; Soluble in nonpolar organic solvents (e.g., hexane, benzene, chloroform).	[5]

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the primary physical properties of liquid organic compounds such as **3-Ethyl-3,4-dimethylheptane**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.[6]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)

- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heating source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- A small amount of the liquid sample (approximately 0.5 mL) is placed into the small test tube. [6]
- A capillary tube, with its sealed end pointing upwards, is placed into the test tube containing the sample.[6]
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[6]
- The thermometer and test tube assembly is then inserted into the Thiele tube, which is filled with mineral oil to a level above the side arm.
- The Thiele tube is gently heated at the side arm. As the temperature increases, a stream of bubbles will emerge from the open end of the capillary tube.[6]
- Heating is continued until a continuous and rapid stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. [6]

Determination of Density (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a glass flask with a precise volume.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Constant temperature bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty weight is accurately measured on an analytical balance.
- The pycnometer is then filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is weighed to determine the mass of the liquid.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature.
- The filled pycnometer with the reference liquid is weighed.
- The density of the sample is calculated using the following formula: Density of Sample = $(\text{Mass of Sample} / \text{Mass of Reference Liquid}) * \text{Density of Reference Liquid}$

Determination of Refractive Index (Abbe Refractometer)

The refractive index, a measure of how light bends as it passes through a substance, is a characteristic property of a liquid and can be used to assess its purity.[\[7\]](#)

Apparatus:

- Abbe refractometer
- Light source (sodium D line, 589 nm)
- Constant temperature water circulator

- Dropper or pipette
- Solvent for cleaning (e.g., acetone or ethanol)
- Lens paper

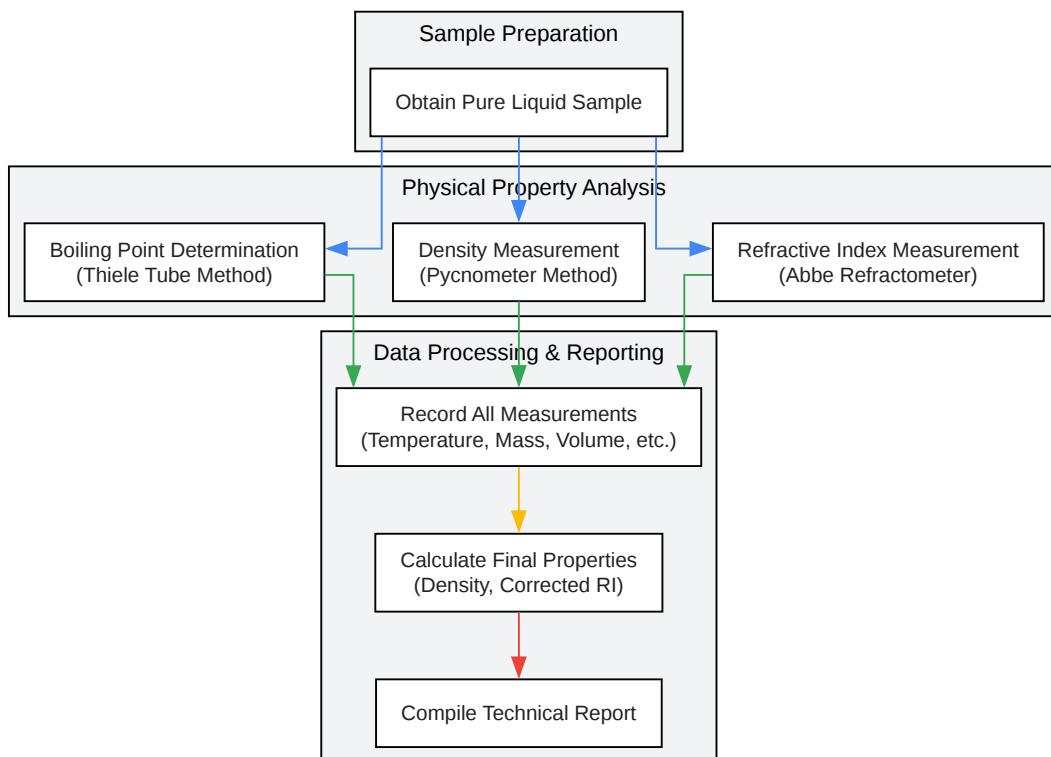
Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.[\[8\]](#)
- Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
- Using a dropper, place a few drops of the liquid sample onto the surface of the lower prism.
[\[8\]](#)
- Close the prisms carefully to spread the liquid into a thin film.
- Adjust the light source and mirror to obtain maximum illumination.[\[8\]](#)
- While looking through the eyepiece, turn the coarse and fine adjustment knobs until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale.
- Record the temperature at which the measurement was taken, as refractive index is temperature-dependent.[\[7\]](#) If the measurement is not at 20°C, a correction can be applied.[\[9\]](#)

Process Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid organic compound.

Workflow for Physical Property Determination of a Liquid Organic Compound

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Caption: General workflow for determining the physical properties of a liquid.

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References

- 1. 3-ethyl-3,4-dimethylheptane [chemister.ru]
- 2. 3-Ethyl-3,4-dimethylheptane | C11H24 | CID 19848562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-ethyl-3,4-dimethylheptane [stenutz.eu]
- 4. 3,4-dimethyl-4-ethylheptane CAS#: [m.chemicalbook.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. athabascau.ca [athabascau.ca]
- 8. davjalandhar.com [davjalandhar.com]
- 9. chem.libretexts.org [chem.libretexts.org]
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